

# In-depth Technical Guide: DI-N-DECYL SULPHONE (C<sub>20</sub>H<sub>42</sub>O<sub>2</sub>S)

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## Compound of Interest

Compound Name: DI-N-DECYL SULPHONE

Cat. No.: B1645674

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## Abstract

**Di-n-decyl sulphone**, with the chemical formula C<sub>20</sub>H<sub>42</sub>O<sub>2</sub>S, is a chemical compound belonging to the sulfone family. While information on its specific role in drug development and detailed biological activity is currently limited in publicly accessible scientific literature, this guide provides a comprehensive overview of its known chemical and physical properties. The broader context of sulfones in medicinal chemistry is also discussed to highlight potential areas of investigation for this molecule.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Di-n-decyl sulphone** is presented in Table 1. This data has been aggregated from various chemical databases and suppliers.

Property	Value	Source(s)
Molecular Formula	C20H42O2S	[1][2][3][4][5][6]
Molecular Weight	346.61 g/mol	[1][2][4][6]
CAS Number	111530-37-1	[1][2][3][5][6]
IUPAC Name	1-(decylsulfonyl)decane	[7]
Synonyms	N-DECYLSULPHONE, Di-n-decylsulfone	[1][3][4]
Boiling Point	445.9 °C at 760 mmHg	[1][2]
Density	0.912 g/cm <sup>3</sup>	[1][2]
Refractive Index	1.457	[1][2]
Flash Point	230.3 °C	[1][2]
Vapor Pressure	1.00E-07 mmHg at 25°C	[1][2]
XLogP3	8.6	[3][7]
Topological Polar Surface Area	42.5 Å <sup>2</sup>	[7]
Hydrogen Bond Donor Count	0	[7]
Hydrogen Bond Acceptor Count	2	[7]
Rotatable Bond Count	18	[7]
Exact Mass	346.29055175 Da	[7]
Monoisotopic Mass	346.29055175 Da	[7]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of chemical compounds. PubChem lists the availability of the following spectral information for **Di-n-decyl sulphone**<sup>[7]</sup>:

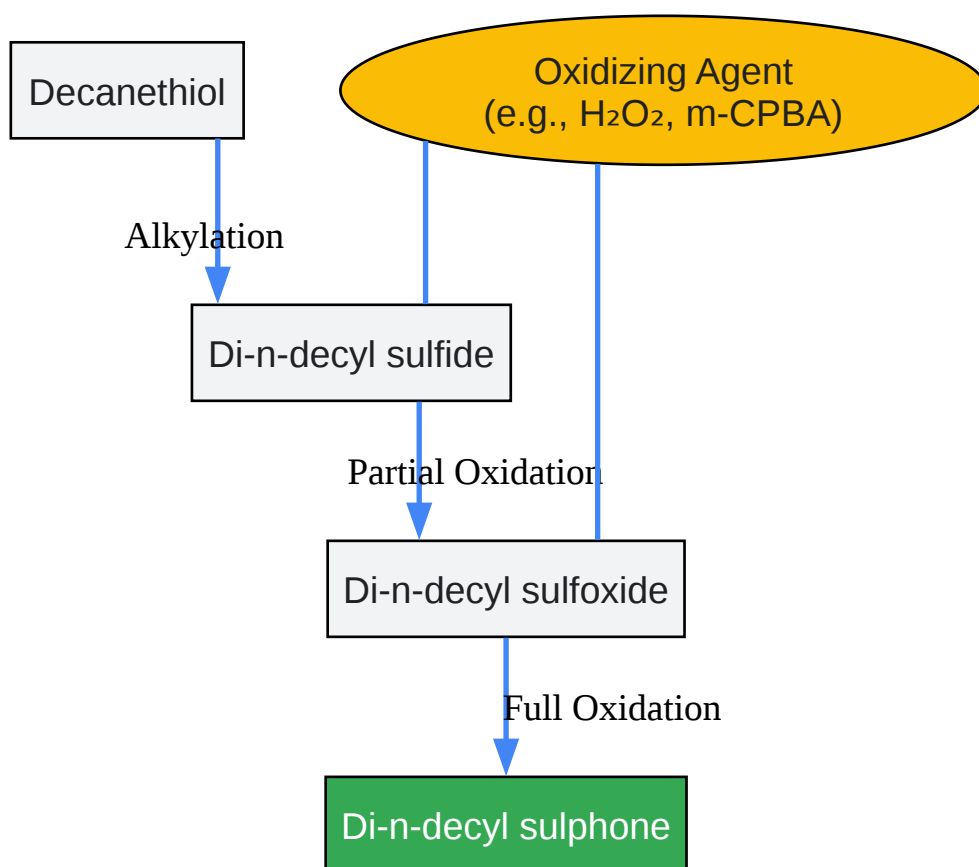
- 1D NMR Spectra:  $^{13}\text{C}$  NMR spectra are available.
- Mass Spectrometry: GC-MS data is available from the NIST Mass Spectrometry Data Center.
- IR Spectra: Vapor phase IR spectra are available.

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Di-n-decyl sulphone** are not readily available in the public domain. However, general methods for the synthesis of sulfones can provide a foundational understanding for potential synthetic routes.

### General Sulfone Synthesis Workflow

The synthesis of sulfones typically involves the oxidation of a corresponding sulfide. A generalized workflow for this process is illustrated below.



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Caption: Generalized workflow for the synthesis of **Di-n-decyl sulphone**.

A common method for the preparation of sulfones is the oxidation of sulfides. This can be achieved using various oxidizing agents, such as hydrogen peroxide or meta-chloroperoxybenzoic acid (m-CPBA). The reaction can proceed through a sulfoxide intermediate, which is then further oxidized to the sulfone.

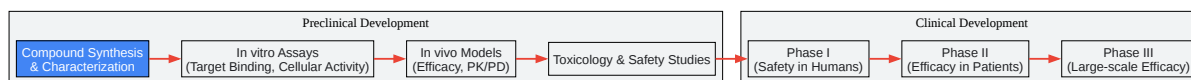
## Potential Applications in Drug Development

While no specific applications of **Di-n-decyl sulphone** in drug development have been documented, the sulfone functional group is a well-established pharmacophore in medicinal chemistry. Sulfones are present in a variety of approved drugs and clinical candidates and are known to exhibit a wide range of biological activities.

The sulfonyl group is recognized for its ability to act as a hydrogen bond acceptor and for its metabolic stability. These properties make it a valuable component in the design of molecules that can interact with biological targets.

## Potential Logical Relationships in Drug Discovery

The exploration of a novel compound like **Di-n-decyl sulphone** within a drug discovery program would typically follow a structured progression.



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Caption: A simplified logical workflow for drug discovery and development.

## Safety Information

Safety data for **Di-n-decyl sulphone** is not extensively detailed. However, general safety precautions for handling laboratory chemicals should be observed. This includes the use of

personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

## Conclusion and Future Directions

**Di-n-decyl sulphone** is a chemical for which basic physicochemical data is available. However, its biological activity and potential applications in drug development remain unexplored. Future research could focus on the synthesis of this compound and its analogues, followed by screening for biological activity across various therapeutic areas. Given the prevalence of the sulfone moiety in pharmaceuticals, investigating the properties of **Di-n-decyl sulphone** could be a worthwhile endeavor for the scientific community.

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